

Stability and storage of 4-Tert-butyl-3-chlorophenol

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Compound of Interest

Compound Name: 4-Tert-butyl-3-chlorophenol

Cat. No.: B3051558

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An essential resource for professionals in research and drug development, this technical support center provides comprehensive guidance on the stability and storage of **4-Tert-butyl-3-chlorophenol**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-Tert-butyl-3-chlorophenol**?

For optimal stability, **4-Tert-butyl-3-chlorophenol** should be stored at ambient room temperature in a tightly closed container.^{[1][2]} The storage area must be dry and well-ventilated.^[2] To prevent degradation, it is also advisable to protect the compound from direct sunlight, moisture, and air contact.^{[3][4]}

Q2: How chemically stable is **4-Tert-butyl-3-chlorophenol**?

Under standard ambient conditions, such as room temperature, **4-Tert-butyl-3-chlorophenol** is a chemically stable product. Studies have also shown it to be stable in aqueous solutions at pH levels of 4, 7, and 9.^[5]

Q3: What are the visible signs of degradation for **4-Tert-butyl-3-chlorophenol**?

While specific signs of degradation are not well-documented in the provided results, any noticeable change in color, odor, or physical state from its typical appearance as a beige solid

could indicate potential degradation.[4] If you suspect degradation, it is recommended to re-test the material for purity.

Q4: What safety precautions should be taken when handling this compound?

When handling **4-Tert-butyl-3-chlorophenol**, it is crucial to use personal protective equipment, including gloves, and eye and face protection.[2][3] Operations should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of dust or vapors.[2] Avoid direct contact with skin, eyes, and clothing.[2] After handling, wash hands and any exposed skin thoroughly.[3]

Q5: Are there any materials or substances that are incompatible with **4-Tert-butyl-3-chlorophenol**?

Yes, **4-Tert-butyl-3-chlorophenol** should not be stored with strong oxidizing agents, acid anhydrides, or acid chlorides.[4] It is also incompatible with strong reducing agents such as hydrides, nitrides, alkali metals, and sulfides.[6]

Q6: What is the expected shelf life of **4-Tert-butyl-3-chlorophenol**?

The provided search results do not specify a shelf life for this compound. For this information, it is best to refer to the product's certificate of analysis or contact the manufacturer directly.

Data Presentation

The table below summarizes key quantitative data for **4-Tert-butyl-3-chlorophenol**.

Property	Value	Source
Molecular Weight	184.66 g/mol	[7]
Melting Point	31 - 34 °C (88 - 93 °F)	
Boiling Point	214 °C (417 °F)	

Experimental Protocols

Protocol: General Stability Assessment of **4-Tert-butyl-3-chlorophenol**

This protocol outlines a general method for assessing the stability of **4-Tert-butyl-3-chlorophenol** under various conditions.

Objective: To determine the stability of **4-Tert-butyl-3-chlorophenol** when exposed to heat, light, and humidity.

Materials:

- **4-Tert-butyl-3-chlorophenol** sample
- Climate-controlled stability chambers
- Calibrated analytical balance
- HPLC system with a suitable column (e.g., C18)
- UV detector
- Glass vials with airtight seals
- Appropriate solvents for HPLC analysis

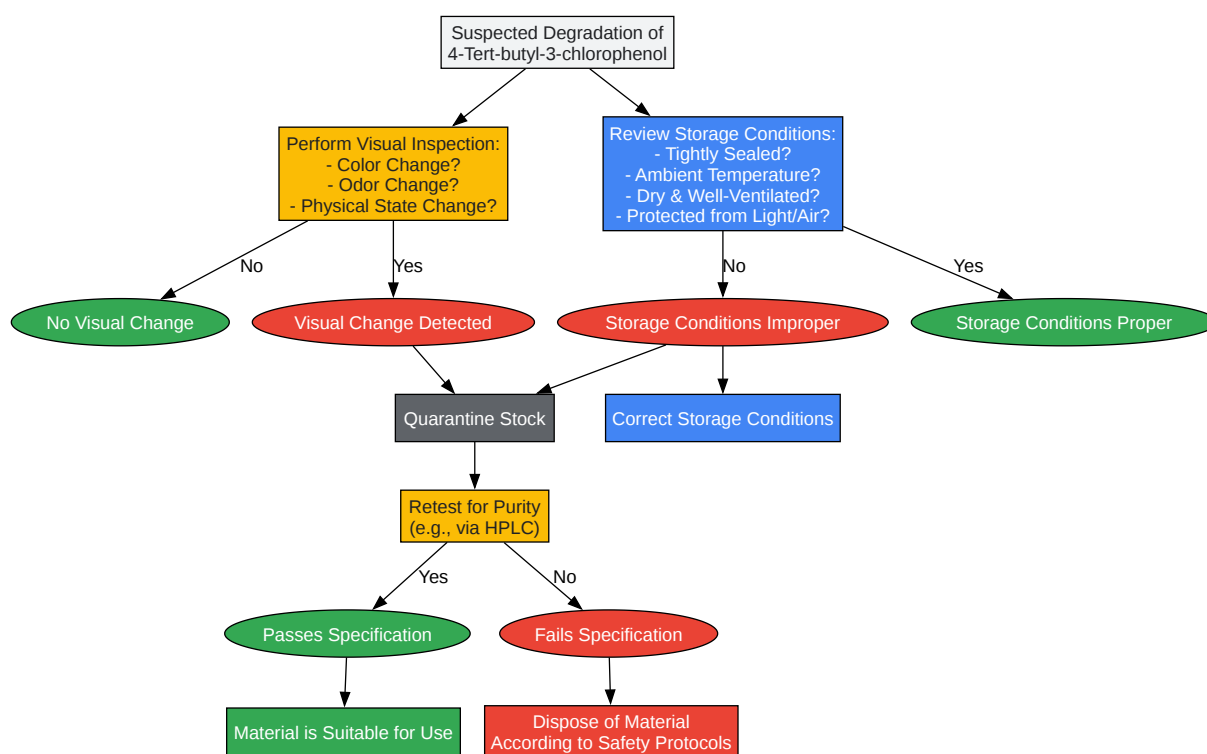
Methodology:

- Initial Analysis:
 - Perform an initial purity analysis of the **4-Tert-butyl-3-chlorophenol** sample using a validated HPLC method to establish a baseline (T=0).
 - Record the purity and note any existing impurities.
- Sample Preparation:
 - Accurately weigh samples of the compound into separate, labeled glass vials.
 - Prepare multiple sets of samples for each storage condition to be tested.
- Storage Conditions:

- Place the vials in stability chambers under the following conditions:
 - Accelerated Stability: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Long-Term Stability: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Photostability: Expose a set of samples to a light source according to ICH Q1B guidelines, alongside a control sample wrapped in aluminum foil.
- Time Points for Testing:
 - For accelerated stability, test samples at 1, 3, and 6 months.
 - For long-term stability, test samples at 3, 6, 9, 12, 18, and 24 months.
 - For photostability, test after the specified exposure period.
- Analysis:
 - At each time point, remove a sample vial from each condition.
 - Allow the sample to return to room temperature.
 - Perform HPLC analysis to determine the purity and identify any degradation products.
 - Compare the results to the initial (T=0) analysis.
- Data Evaluation:
 - A significant change is typically defined as a greater than 5% decrease in purity from the initial value.
 - Document any changes in physical appearance (color, odor, etc.).
 - Analyze the data to establish a recommended re-test date or shelf life.

Visualizations

The following diagram provides a logical workflow for troubleshooting stability issues with **4-Tert-butyl-3-chlorophenol**.



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Caption: Troubleshooting workflow for suspected degradation of **4-Tert-butyl-3-chlorophenol**.

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- To cite this document: BenchChem. [Stability and storage of 4-Tert-butyl-3-chlorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051558#stability-and-storage-of-4-tert-butyl-3-chlorophenol]

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